

Problems with "N-(2-Hydroxyethyl)-N-methylformamide" as a plasticizer

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Compound of Interest

Compound Name: *N-(2-Hydroxyethyl)-N-methylformamide*

CAS No.: 1590-50-7

Cat. No.: B075533

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Technical Support Center: Troubleshooting **N-(2-Hydroxyethyl)-N-methylformamide** (HMF) in Plasticization Applications

Executive Summary & Chemical Profile

N-(2-Hydroxyethyl)-N-methylformamide (CAS: 1590-50-7) is a polar, low-molecular-weight amide often explored as a plasticizer for biopolymers (e.g., starch, chitosan) or as a specialized solvent. While its structural similarity to N-Methylformamide (NMF) and Dimethylformamide (DMF) allows for strong hydrogen bonding with polymer matrices, this same structure introduces critical failure modes in drug development and material science applications.

Chemical Identity:

- CAS Number: 1590-50-7 [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Formula: C₄H₉NO₂ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Weight: 103.12 g/mol [\[1\]](#)[\[2\]](#)

- Key Functional Groups: Amide (hydrophilic, hydrolyzable), Hydroxyl (hygroscopic), N-Methyl (lipophilic).

The Core Problem: Researchers often treat HMF as a benign additive like glycerol. However, it functions as a "Trojan Horse" plasticizer: it provides initial flexibility but is prone to hydrolytic degradation (releasing formic acid) and migratory leaching, while carrying a Reproductive Toxicity (Category 1B) classification that compromises biological assays.

Troubleshooting Guide: Common Failure Modes

Issue 1: The "Sweating" Film (Phase Separation & Leaching)

Symptom: Your polymer film (e.g., thermoplastic starch) exhibits a greasy surface layer, or "bloom," after storage at high humidity. The material initially feels flexible but becomes brittle over time.

Root Cause Analysis: This is a classic fugitive plasticizer effect. HMF has a low molecular weight (103.12 g/mol). In high-humidity environments, water molecules compete for hydrogen bonding sites on the polymer chain. The water displaces the HMF, forcing it to migrate to the surface (syneresis).

- Mechanism: Competitive Hydrogen Bonding & Hygroscopic Swelling.
- Result: The film loses its plasticizer (embrittlement) and the surface becomes contaminated with toxic HMF (blooming).

Diagnostic Protocol: The "Wipe & Weigh" Migration Test

- Step 1: Cut a 5x5 cm film sample and weigh it ().
- Step 2: Incubate at 25°C / 75% RH for 72 hours.
- Step 3: Visually inspect for surface droplets. Wipe the surface thoroughly with an absorbent tissue (e.g., Kimwipe).

- Step 4: Weigh the sample again ().
- Step 5: Calculate % Migration Loss = .
- Threshold: >2% loss indicates critical instability.

Issue 2: Unexpected pH Drift & Acidification

Symptom: Drug formulations or buffer solutions containing HMF-plasticized materials show a pH drop over time. Sensitive active pharmaceutical ingredients (APIs) are degrading.

Root Cause Analysis: Formamides are susceptible to acid-catalyzed or base-catalyzed hydrolysis. Even trace moisture in the "dry" plasticizer can trigger this reaction.

- Reaction:
- Impact: Formic acid is a strong organic acid (). Even small amounts can significantly lower the pH of unbuffered micro-environments, catalyzing the degradation of acid-labile drugs.

Diagnostic Protocol: Hydrolytic Stress Test

- Step 1: Dissolve/extract the plasticizer into unbuffered water (pH 7.0).
- Step 2: Incubate at 40°C for 24 hours.
- Step 3: Measure pH. A drop below pH 6.0 confirms hydrolysis.
- Step 4 (Confirmation): Run HPLC (C18 column, UV 210 nm) to detect the Formic Acid peak.

Issue 3: Cytotoxicity in Biocompatibility Assays

Symptom: Cells cultured on HMF-plasticized scaffolds show poor viability or unexpected apoptosis, even though the polymer itself is non-toxic.

Root Cause Analysis: HMF is classified as Repr. 1B (May damage fertility or the unborn child) and possesses acute toxicity properties similar to DMF/NMF. It is not a biologically inert excipient.

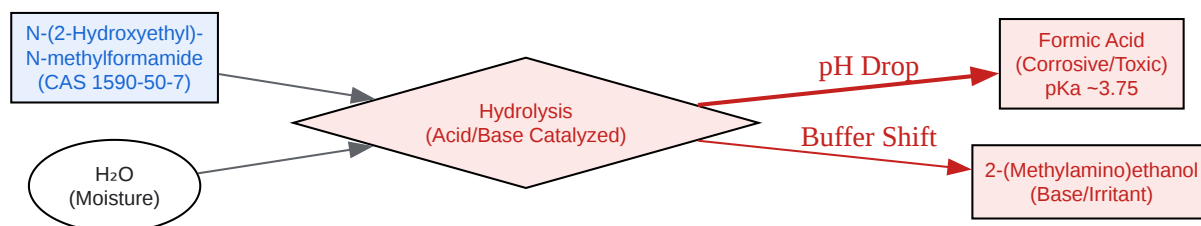
- Metabolic Activation: Like DMF, HMF can be metabolized (via P450 enzymes in liver cells) into reactive intermediates that deplete glutathione and cause oxidative stress.
- Interference: It can permeate cell membranes, disrupting osmotic balance and protein folding.

FAQ: Can I use HMF in FDA-approved medical devices? Answer: Highly Unlikely. Due to its Repr. 1B status and leaching potential, it faces extreme regulatory scrutiny compared to approved plasticizers like Triethyl Citrate or PEG.

Visualizing the Mechanisms

Diagram 1: The Hydrolysis Trap

This pathway illustrates how HMF degrades into toxic/corrosive byproducts.

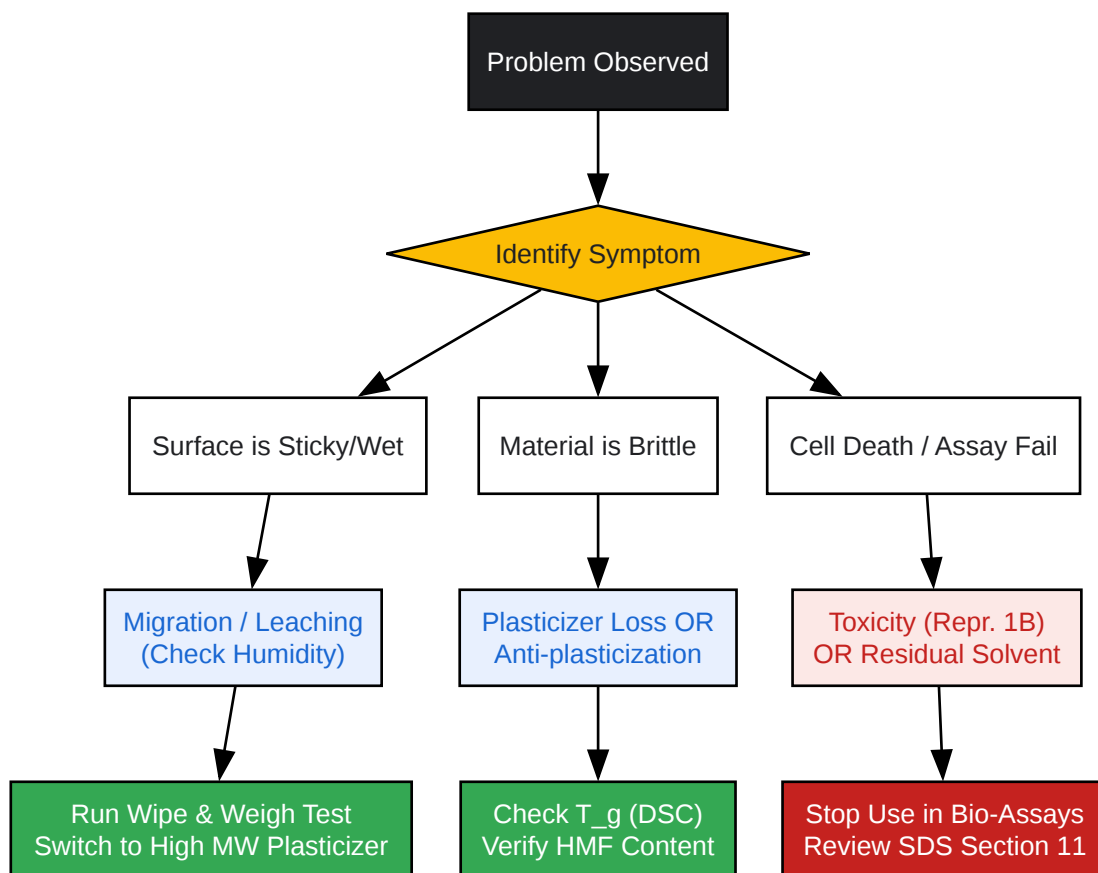


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Caption: Hydrolytic degradation pathway of HMF releasing Formic Acid (pH drop) and secondary amines.

Diagram 2: Troubleshooting Decision Tree

Follow this logic flow when encountering material failure.



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Caption: Decision matrix for diagnosing HMF-related failures in plasticized materials.

Comparative Data: HMF vs. Standard Plasticizers

Property	N-(2-Hydroxyethyl)-N-methylformamide (HMF)	Glycerol (Standard)	Triethyl Citrate (TEC)	Implications for HMF
MW (g/mol)	103.12	92.09	276.28	High mobility; prone to rapid leaching.
Boiling Point	High (Low volatility)	290°C	294°C	Thermally stable, but chemically reactive.
Hydrolysis Risk	High (Amide bond)	None	Low (Ester bond)	Generates acid; destabilizes pH-sensitive drugs.
Toxicity (GHS)	Repr. 1B, Acute Tox 4	Not Hazardous	Not Hazardous	Unsuitable for direct blood/tissue contact.
Hygroscopicity	High	Very High	Low	Causes water uptake and mechanical variability.

References

- National Institutes of Health (NIH) - PubChem.**N-(2-Hydroxyethyl)-N-methylformamide** (Compound Summary). Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA).Substance Information: N-methylformamide (Toxicity Profile).[3][5] Retrieved from [\[Link\]](#)

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